

# 2-chloro-N-propylacetamide safety precautions and handling procedures

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## Compound of Interest

Compound Name: 2-chloro-N-propylacetamide

Cat. No.: B077628

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## Application Notes and Protocols: 2-chloro-N-propylacetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling procedures, and a general experimental protocol for the use of **2-chloro-N-propylacetamide** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of experimental work.

## Safety Precautions and Handling Procedures

**2-chloro-N-propylacetamide** is a chemical compound that requires careful handling due to its potential health hazards. Adherence to the following safety protocols is mandatory.

## Hazard Identification

**2-chloro-N-propylacetamide** is classified as harmful if swallowed.<sup>[1][2]</sup>

- GHS Classification: Acute toxicity, Oral (Category 4).<sup>[1]</sup>
- Signal Word: Warning.<sup>[1][2]</sup>
- Hazard Statement: H302: Harmful if swallowed.<sup>[1][2]</sup>

Symptoms related to exposure may include skin inflammation (itching, scaling, reddening), eye redness and pain, and irritation of the respiratory system.[1] Overexposure can lead to serious illness.[1]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-chloro-N-propylacetamide** to minimize exposure.

- **Eye Protection:** Wear chemical safety goggles or a face shield that meets ANSI Z.87.1 standards.[3][4] Eyewash stations should be readily accessible.[5]
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn.[3] A lab coat or chemical-resistant coverall should be worn to protect the body.[3][6] Ensure shoes fully cover the feet.[3]
- **Respiratory Protection:** All handling of the solid compound should be done in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[7][8] If engineering controls are not sufficient, a NIOSH-approved respirator is required.[3][9]

## First Aid Measures

In case of exposure, immediate action is critical.

- **If Swallowed:** Do NOT induce vomiting.[1] Rinse the mouth with water and call a poison center or doctor immediately.[1]
- **If on Skin:** Immediately remove contaminated clothing and flush the skin with running water for at least 15 minutes.[1] Seek medical attention if irritation occurs.[10]
- **If in Eyes:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][5] Seek immediate medical attention.
- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1] Seek medical attention.[1]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.<sup>[1]</sup> Wash hands thoroughly after handling.<sup>[1]</sup> Minimize dust generation and accumulation.<sup>[1]</sup> Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[1]</sup>
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[5][7]</sup> The recommended storage temperature is between 2-8°C.<sup>[11][12]</sup>

## Accidental Release and Disposal

- Spills: In case of a spill, wear appropriate PPE and ensure adequate ventilation.<sup>[7]</sup> Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.<sup>[1][7]</sup> Avoid generating dust.<sup>[13]</sup> Clean the spill area with soap and water.<sup>[14]</sup>
- Disposal: Dispose of waste, including contaminated containers, through an approved waste disposal plant.<sup>[1]</sup> Do not allow the product to enter drains or the environment.<sup>[7][8]</sup> All waste should be treated as hazardous.<sup>[14]</sup>

## Quantitative Data

The following table summarizes the key physical and safety data for **2-chloro-N-propylacetamide**.

Parameter	Value	Reference
CAS Number	13916-39-7	[1][2][15]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClNO	[2][15]
Molecular Weight	135.59 g/mol	[2][15]
Physical State	Solid	[2][5][11]
Appearance	Light brown, Crystalline	[5]
Melting Point	80 - 84 °C	[5]
Boiling Point	105 - 106 °C at 10.5 Torr	[11]
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Hazard Class	Acute Toxicity 4 (Oral)	[2]
Storage Temperature	2 - 8°C	[11][12]

## Experimental Protocols

While specific experimental applications for **2-chloro-N-propylacetamide** were not detailed in the provided safety literature, a general protocol for its safe handling during a typical laboratory procedure is outlined below. The primary function of the chloroacetamide group is often related to its reactivity, making it useful in synthesis.[14][16]

### General Protocol for Handling 2-chloro-N-propylacetamide

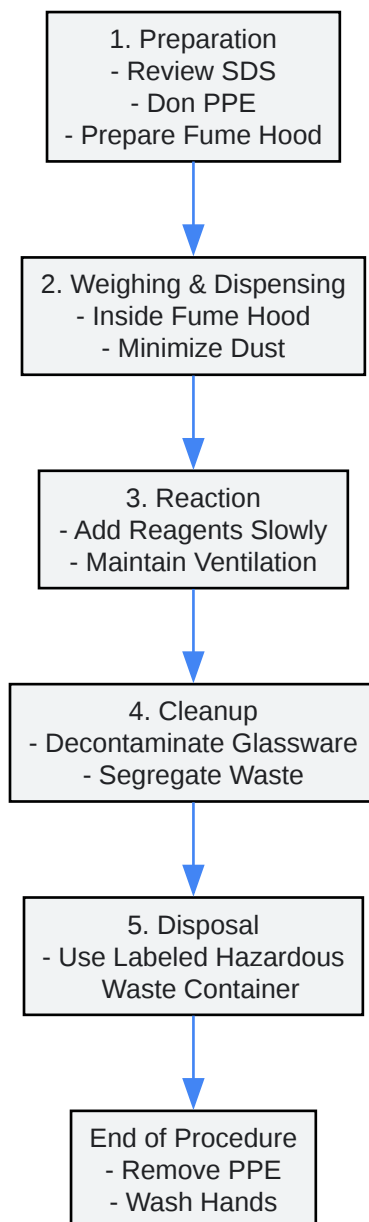
- Preparation and Precaution:
  - Before starting, review the Safety Data Sheet (SDS).
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
  - Verify that an emergency eyewash station and safety shower are accessible.
  - Don the required PPE: chemical safety goggles, a lab coat, and chemical-resistant gloves.

- Weighing and Dispensing:
  - Perform all weighing and dispensing of the solid **2-chloro-N-propylacetamide** inside a chemical fume hood to prevent inhalation of dust.
  - Use a spatula to carefully transfer the desired amount from the storage container to a tared weigh boat or reaction vessel.
  - Close the storage container tightly immediately after use.
- Reaction Setup:
  - If dissolving the compound, add the solvent to the solid slowly in the reaction vessel within the fume hood.
  - Assemble the reaction apparatus securely.
  - Throughout the experiment, maintain ventilation and wear appropriate PPE.
- Post-Reaction Workup and Cleanup:
  - Quench the reaction and perform extractions within the fume hood.
  - All glassware that came into contact with **2-chloro-N-propylacetamide** should be decontaminated. Rinse with an appropriate solvent and then wash with soap and water.
  - Collect all waste, including unused material, contaminated solvents, and disposable labware (e.g., gloves, weigh boats), in a clearly labeled hazardous waste container.<sup>[14]</sup>
- Final Steps:
  - Wipe down the work surface in the fume hood.
  - Remove PPE in the correct order to avoid self-contamination.
  - Wash hands thoroughly with soap and water.

## Visualizations

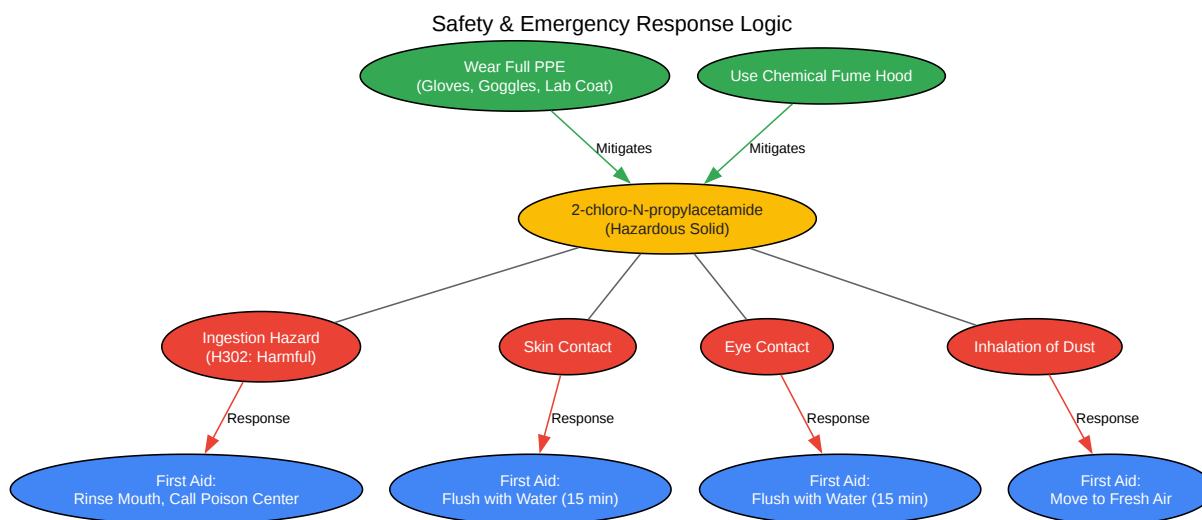
The following diagrams illustrate key safety workflows and relationships for handling **2-chloro-N-propylacetamide**.

### Safe Handling Workflow for 2-chloro-N-propylacetamide



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Caption: A workflow for the safe handling of **2-chloro-N-propylacetamide**.



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Caption: Key safety considerations and emergency responses.

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